Technical Guide: Solubility Profile and Handling of Trt-EDA AcOH

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Compound of Interest

Compound Name:	*Trt-eda acoh*
CAS No.:	*1170595-42-2*
Cat. No.:	*B1439231*

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Executive Summary

Trt-EDA AcOH (N-Trityl-1,2-ethylenediamine acetate) is a bifunctional linker widely used in solid-phase peptide synthesis (SPPS) and organometallic chemistry.[1][2] Its solubility profile is defined by the competition between the massive, lipophilic trityl (triphenylmethyl) protecting group and the polar ethylenediamine acetate salt tail.

- Primary Solvents (High Solubility): Dichloromethane (DCM), Dimethylformamide (DMF), Methanol (MeOH).
- Poor Solvents (Low Solubility/Insoluble): Water, Diethyl Ether, Hexanes.
- Critical Handling Note: The trityl group is acid-labile.[1][3] While the acetate salt counterion provides stability, exposure to strong aqueous acids will cleave the protecting group, destroying the reagent.

Physicochemical Identity & Mechanism

To understand the solubility behavior, one must analyze the molecular architecture.

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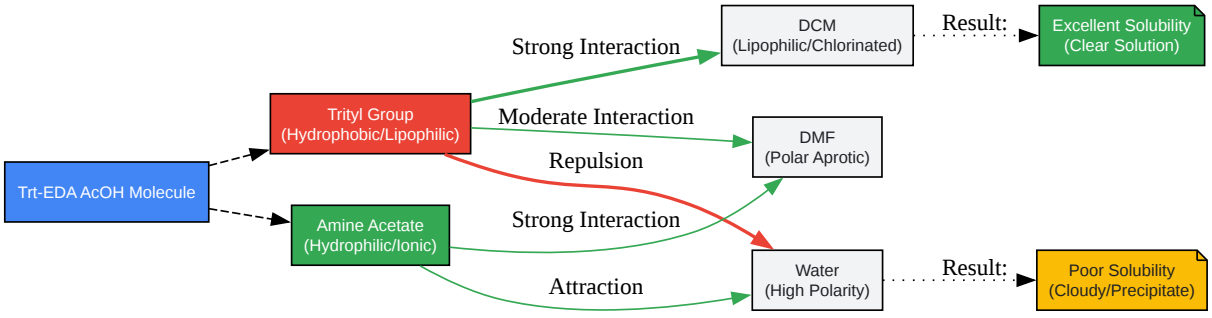
- Chemical Name: N-Trityl-1,2-ethanediamine acetate (or N-Trityl-1,2-diaminoethane acetate). [1][2]
- Molecular Structure:

  [1][2]
- Molecular Weight: ~362.46 g/mol (Free base ~302.4 g/mol + AcOH ~60.05 g/mol).[1]

Solubility Mechanism

- The Hydrophobic Anchor (Trityl Group): The triphenylmethyl group consists of three phenyl rings, creating a large hydrophobic surface area. This dominates the molecule's interaction with solvents, driving high affinity for non-polar and chlorinated solvents like DCM.
- The Polar Head (Amine Acetate): The ammonium acetate portion is hydrophilic and ionic. This provides solubility in polar organic solvents (DMF, MeOH) but is generally insufficient to overcome the trityl group's hydrophobicity to allow full dissolution in water.

Diagram: Solubility Logic Flow



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Caption: Mechanistic breakdown of **Trt-EDA AcOH** solubility interactions.

Comparative Solubility Data

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The following table summarizes the solubility performance of **Trt-EDA AcOH** across standard laboratory solvents at room temperature (25°C).

Solvent Class	Specific Solvent	Solubility Rating	Observations
Chlorinated	Dichloromethane (DCM)	Excellent	Dissolves rapidly.[1][2] Preferred solvent for resin loading.
Polar Aprotic	DMF / DMSO	High	Excellent for peptide coupling reactions.[1][2]
Alcohols	Methanol / Ethanol	Good	Soluble due to the acetate salt character.[1][2]
Aqueous	Water	Poor / Sparingly	Forms cloudy suspensions or micelles.[1][2] Not recommended.
Ethers	Diethyl Ether	Insoluble	Used to precipitate the product during purification.[1][2]
Hydrocarbons	Hexanes	Insoluble	Trityl group lipophilicity is not enough to carry the salt.[1][2]

Critical Analysis: Water vs. Organic[5][6][7][8]

- Water: While the acetate salt is technically ionic, the "greasy" trityl group prevents true solvation. Attempting to dissolve **Trt-EDA AcOH** in water often results in a gummy residue or a fine suspension that cannot be filtered effectively.[1]
- Organic Solvents: In DCM, the trityl group interacts favorably with the chlorinated solvent matrix, while the acetate salt is sufficiently dispersed. In DMF, the high dielectric constant

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solvates the salt head, while the organic nature of DMF accommodates the trityl tail.

Experimental Protocols

Protocol A: Dissolution for Resin Loading (Standard Workflow)

Context: Loading Trt-EDA onto a carboxyl-functionalized resin (e.g., 2-Chlorotrityl chloride resin or Wang resin activation).[1]

- Calculate Molarity: Target a concentration of 0.1 M to 0.5 M.
- Solvent Choice: Use DCM as the primary solvent. If the reagent does not dissolve immediately, add a small amount of DMF (up to 10% v/v) to aid the salt solvation.
- Step-by-Step:
  - Weigh the **Trt-EDA AcOH** powder in a glass vial.
  - Add 90% of the calculated DCM volume.
  - Vortex or sonicate for 30–60 seconds.[1]
  - Checkpoint: The solution should be clear and colorless to pale yellow.
  - If particulates remain, add DMF dropwise until clear.

Protocol B: Solubility Verification Test

Context: Validating a new batch or checking solvent compatibility.

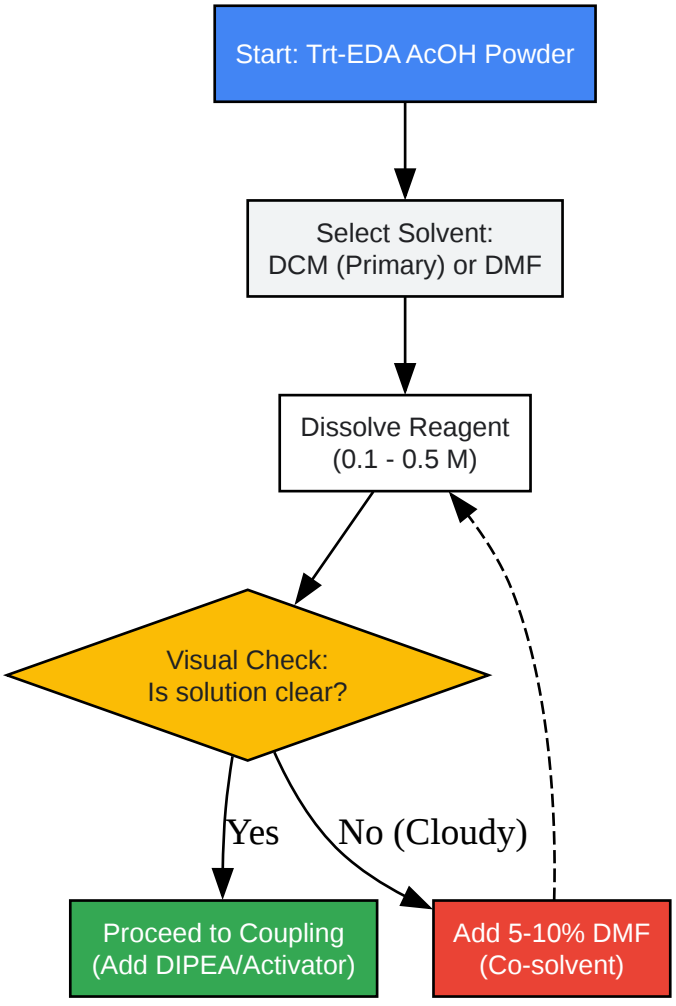
- Place 10 mg of **Trt-EDA AcOH** into a clear HPLC vial.
- Add 100 µL of the target solvent.
- Vortex for 15 seconds.
- Visual Inspection:

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- Clear: Soluble (>100 mg/mL).
- Cloudy/Particulates:[1] Insoluble or saturation reached.[4]

- If insoluble, add solvent in 100 µL increments up to 1 mL (10 mg/mL limit).

Diagram: Resin Loading Workflow



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Caption: Decision tree for dissolving **Trt-EDA AcOH** for solid-phase synthesis.

Handling & Stability Warnings

- Acid Sensitivity: The Trityl (Trt) group is removed by weak acids (e.g., 1% TFA in DCM). Do not dissolve **Trt-EDA AcOH** in acidic aqueous buffers or solvents containing TFA/HCl unless

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deprotection is intended.[1]

- Hygroscopicity: As an acetate salt, the compound can be hygroscopic. Store in a desiccator at -20°C. Moisture absorption can lead to hydrolysis or difficulty in accurate weighing.[1]
- Free Base Conversion: If the free amine is required (removing the acetic acid), partition the compound between DCM and saturated aqueous NaHCO3. The Trt-EDA free base will partition into the DCM layer.

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